

Application of Chromate in Wood Preservation: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Chromate

Cat. No.: B082759

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Introduction

Chromated Copper Arsenate (CCA) has been a cornerstone of the wood preservation industry for decades, offering robust protection against a wide spectrum of biological agents, including fungi, insects, and marine borers.[1] This water-borne preservative system relies on a synergistic combination of chromium, copper, and arsenic compounds to ensure the longevity of wood products, particularly in outdoor and ground-contact applications.[2][3] The chromium component, primarily in the form of chromium trioxide (CrO_3), plays a crucial role as a fixing agent. It facilitates the chemical bonding of copper and arsenic to the wood's cellular structure, rendering them resistant to leaching.[1][4] Copper acts as the primary fungicide, while arsenic is a potent insecticide.[5]

Despite its efficacy, the use of CCA-treated wood has been restricted in many residential applications due to environmental and health concerns related to arsenic and chromium.[1][6] Consequently, a thorough understanding of its application, fixation chemistry, and performance is essential for researchers and professionals in the field of wood science and drug development, particularly for the development of safer and more sustainable alternatives.

This document provides detailed application notes and experimental protocols for the use of **chromate**-based preservatives in wood treatment, with a focus on CCA. It is intended to serve as a comprehensive resource for laboratory and field research.

Data Presentation: Performance of CCA-Treated Wood

The efficacy of CCA treatment is directly correlated with the retention of the preservative in the wood, which is tailored to the intended service conditions or "Hazard Class." The American Wood Protection Association (AWPA) provides standardized guidelines for minimum retention levels.^{[7][8]}

Table 1: AWPA U1 Minimum CCA Retention Levels for Different Use Categories

Use Category (UC)	Exposure Conditions & Examples	Minimum CCA Retention (pcf)
UC1	Interior, dry	Not typically required
UC2	Interior, damp (e.g., framing in high humidity areas)	0.25
UC3A	Exterior, above ground, coated & rapid water runoff (e.g., coated decking)	0.25
UC3B	Exterior, above ground, uncoated or poor water runoff (e.g., uncoated fence posts)	0.40
UC4A	Ground contact, general use (e.g., fence posts, decks)	0.40
UC4B	Ground contact, heavy duty (e.g., utility poles, permanent wood foundations)	0.60
UC4C	Ground contact, extreme duty (e.g., critical structural components)	0.80
UC5A/B/C	Marine use (saltwater)	0.80 - 2.50

pcf: pounds per cubic foot

The performance of CCA-treated wood against biological degradation is typically evaluated through standardized laboratory and field tests. Key performance indicators include weight loss due to fungal decay and visual ratings of termite attack.

Table 2: Efficacy of CCA-Treated Southern Yellow Pine Against Fungal Decay (AWPA E10 Soil-Block Test)

Fungal Species	CCA Retention (pcf)	Mean Weight Loss (%)
Gloeophyllum trabeum (Brown-rot)	0 (Untreated Control)	45 - 60
0.25	< 5	
0.40	< 2	
Trametes versicolor (White-rot)	0 (Untreated Control)	30 - 50
0.25	< 5	
0.40	< 2	

Table 3: Efficacy of CCA-Treated Southern Yellow Pine Against Subterranean Termites (AWPA E1 Laboratory Test)

Termite Species	CCA Retention (pcf)	Mean Visual Rating (10 = Sound)
Reticulitermes flavipes	0 (Untreated Control)	< 4 (Heavy Attack)
0.25	> 9 (Slight to No Attack)	
0.40	10 (No Attack)	
Coptotermes formosanus	0 (Untreated Control)	< 4 (Heavy Attack)
0.40	> 9 (Slight to No Attack)	
0.60	10 (No Attack)	

Leaching of preservative components is a critical factor influencing the long-term performance and environmental impact of treated wood.

Table 4: Leaching of CCA Components from Treated Wood in an Above-Ground Exposure Study (351 days)

Wood Species	CCA Retention (pcf)	Chromium Leached ($\mu\text{g}/\text{cm}^2$)	Copper Leached ($\mu\text{g}/\text{cm}^2$)	Arsenic Leached ($\mu\text{g}/\text{cm}^2$)
Southern Yellow Pine	0.40	1.5 - 2.5	2.0 - 3.5	3.0 - 5.0
Jack Pine	0.40	1.8 - 2.8	2.2 - 3.8	3.5 - 5.5
Black Spruce	0.40	1.2 - 2.2	1.8 - 3.2	2.8 - 4.8

Experimental Protocols

Protocol 1: Pressure Treatment of Wood with CCA Preservative

This protocol describes a typical full-cell pressure treatment process for impregnating wood with a CCA solution.

1. Materials and Equipment:

- Wood samples (e.g., Southern Yellow Pine sapwood blocks)
- CCA Type C treating solution (e.g., 2% w/w)
- Pressure treating cylinder (laboratory or pilot scale)
- Vacuum pump
- Pressure pump
- Balance for weighing wood samples

- Personal Protective Equipment (PPE): gloves, goggles, lab coat

2. Procedure:

- Initial Weighing: Record the initial weight of each wood sample.
- Loading: Place the wood samples in the pressure treating cylinder.
- Initial Vacuum: Seal the cylinder and apply an initial vacuum of -85 to -95 kPa for 15 to 30 minutes to remove air from the wood cells.
- Flooding: While maintaining the vacuum, flood the cylinder with the CCA treating solution.
- Pressurization: Release the vacuum and apply a pressure of 1000 to 1400 kPa for 1 to 2 hours. This forces the preservative deep into the wood structure.[\[3\]](#)
- Pressure Release and Draining: Release the pressure and drain the excess preservative solution from the cylinder.
- Final Vacuum: Apply a final vacuum of -85 to -95 kPa for 10 to 20 minutes to remove excess surface solution.
- Unloading and Post-Treatment Weighing: Release the vacuum, open the cylinder, and remove the treated wood samples. Immediately weigh the samples to determine the gross solution uptake.
- Fixation: Store the treated wood samples in a well-ventilated area, wrapped in plastic to maintain high humidity, at a temperature of 20-30°C for at least two weeks to allow for complete chemical fixation of the CCA components.[\[9\]](#)
- Final Conditioning: After fixation, unwrap the samples and allow them to air-dry to the desired moisture content.

Protocol 2: Determination of CCA Retention

This protocol outlines the determination of CCA retention in treated wood using chemical analysis.

1. Materials and Equipment:

- CCA-treated wood samples
- Increment borer or saw
- Analytical balance
- Digestion apparatus (e.g., microwave digester)
- Nitric acid and hydrogen peroxide (analytical grade)
- Inductively Coupled Plasma Atomic Emission Spectrometry (ICP-AES) or Atomic Absorption Spectroscopy (AAS)
- Volumetric flasks and pipettes

2. Procedure:

- **Sample Collection:** From the treated wood, take a representative sample from the "assay zone" as specified in AWPA standards (typically the outer 0.6 inches for most sawn products). This can be done using an increment borer or by cutting a cross-section.
- **Sample Preparation:** Dry the wood sample to a constant weight at $103 \pm 2^{\circ}\text{C}$ and record the oven-dry weight.
- **Acid Digestion:** Accurately weigh a portion of the dried sample and digest it using a mixture of nitric acid and hydrogen peroxide according to established laboratory procedures to bring the chromium, copper, and arsenic into solution.
- **Chemical Analysis:** Analyze the resulting solution for chromium, copper, and arsenic content using ICP-AES or AAS.
- **Calculation of Retention:** Calculate the retention of each component in pounds per cubic foot (pcf) or kilograms per cubic meter (kg/m^3) using the following formula:

$$\text{Retention (kg/m}^3\text{)} = (C \times V) / W$$

Where:

- C = concentration of the element in the digestate (mg/L)
- V = volume of the digestate (L)
- W = oven-dry weight of the wood sample (g)

Protocol 3: Evaluation of Fungal Efficacy (AWPA E10 Soil-Block Test)

This protocol is a standardized laboratory method to determine the resistance of preservative-treated wood to decay by pure cultures of wood-destroying fungi.[\[10\]](#)

1. Materials and Equipment:

- CCA-treated and untreated control wood blocks (e.g., 19x19x19 mm)
- Culture bottles with soil medium (e.g., loam soil) and feeder strips
- Pure cultures of decay fungi (e.g., *Gloeophyllum trabeum*, *Trametes versicolor*)
- Incubator maintained at $27 \pm 1^\circ\text{C}$ and $70 \pm 5\%$ relative humidity
- Autoclave
- Analytical balance

2. Procedure:

- Block Preparation: Condition the wood blocks to a constant weight at a specified temperature and humidity, and record their initial weight.
- Sterilization: Sterilize the wood blocks by an appropriate method (e.g., ethylene oxide or gamma irradiation).
- Inoculation: In a sterile environment, place the feeder strips on the surface of the soil in the culture bottles and inoculate them with the test fungus.

- Incubation of Feeder Strips: Incubate the bottles until the feeder strips are covered with fungal mycelium.
- Exposure of Test Blocks: Place the sterile test blocks on the colonized feeder strips.
- Incubation: Incubate the assembled test bottles for a specified period, typically 12 weeks.
- Final Assessment: After incubation, carefully remove the blocks from the bottles, remove any surface mycelium, and condition them to a constant weight.
- Calculation of Weight Loss: Calculate the percentage weight loss for each block as follows:

$$\text{Weight Loss (\%)} = [(\text{Initial Weight} - \text{Final Weight}) / \text{Initial Weight}] \times 100$$

Protocol 4: Evaluation of Termite Resistance (AWPA E1 Laboratory Test)

This protocol is a standardized laboratory method to evaluate the resistance of preservative-treated wood to subterranean termites.[\[11\]](#)

1. Materials and Equipment:

- CCA-treated and untreated control wood blocks (e.g., 25x25x6 mm)
- Test containers (e.g., glass jars) with a sand substrate
- Subterranean termites (e.g., *Reticulitermes flavipes*) collected from a field colony
- Analytical balance

2. Procedure:

- Block Preparation: Record the initial weight of the wood blocks.
- Test Assembly: Place a known amount of sand and moisture in each test container. Place a test block on the surface of the sand.

- Termite Introduction: Introduce a specified number of termites (workers and soldiers) into each container.
- Incubation: Keep the containers in a dark, controlled environment at a suitable temperature and humidity for a specified period, typically 4 weeks.
- Final Assessment: After the incubation period, remove the wood blocks, clean off any debris, and record the final weight. Count the number of surviving termites.
- Evaluation:
 - Visual Rating: Rate the blocks on a scale of 10 (sound) to 0 (failure) based on the extent of termite attack.[\[12\]](#)
 - Weight Loss: Calculate the percentage weight loss of the wood blocks.
 - Termite Mortality: Calculate the percentage of termite mortality.

Protocol 5: Accelerated Leaching Test (AWPA E11)

This protocol provides an accelerated method to evaluate the leachability of waterborne wood preservatives.[\[13\]](#)

1. Materials and Equipment:

- CCA-treated wood blocks (e.g., 19x19x19 mm)
- Leaching vessel
- Deionized water
- Shaker or magnetic stirrer
- ICP-AES or AAS for leachate analysis

2. Procedure:

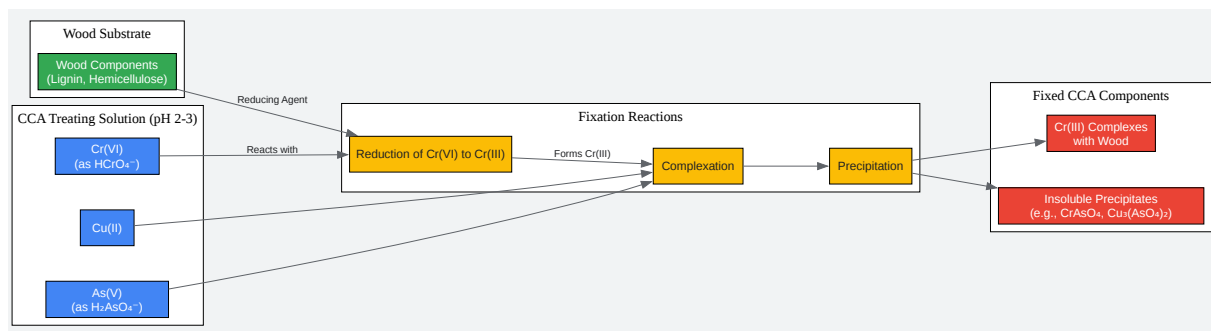
- Block Preparation: Record the initial retention of CCA in the wood blocks.

- **Leaching:** Place the blocks in the leaching vessel and add a specified volume of deionized water.
- **Agitation:** Agitate the water at a specified rate for a set period.
- **Leachate Collection:** At specified intervals (e.g., 6, 24, 48 hours, and then every 48 hours for a total of 14 days), remove the entire volume of leachate and replace it with fresh deionized water.
- **Leachate Analysis:** Analyze each collected leachate sample for the concentration of chromium, copper, and arsenic using ICP-AES or AAS.
- **Calculation of Leaching:** Calculate the cumulative amount of each component leached from the wood and express it as a percentage of the initial amount in the wood.

Visualization of Pathways and Workflows

Chemical Fixation Pathway of CCA in Wood

The fixation of CCA in wood is a complex series of chemical reactions that immobilize the preservative components within the wood structure. The process is initiated by the reduction of hexavalent chromium (Cr(VI)) to the more stable trivalent chromium (Cr(III)) by wood components, primarily lignin and hemicelluloses.^[14] This reduction is a critical step that leads to the precipitation of insoluble chromium, copper, and arsenic complexes within the wood cell walls.

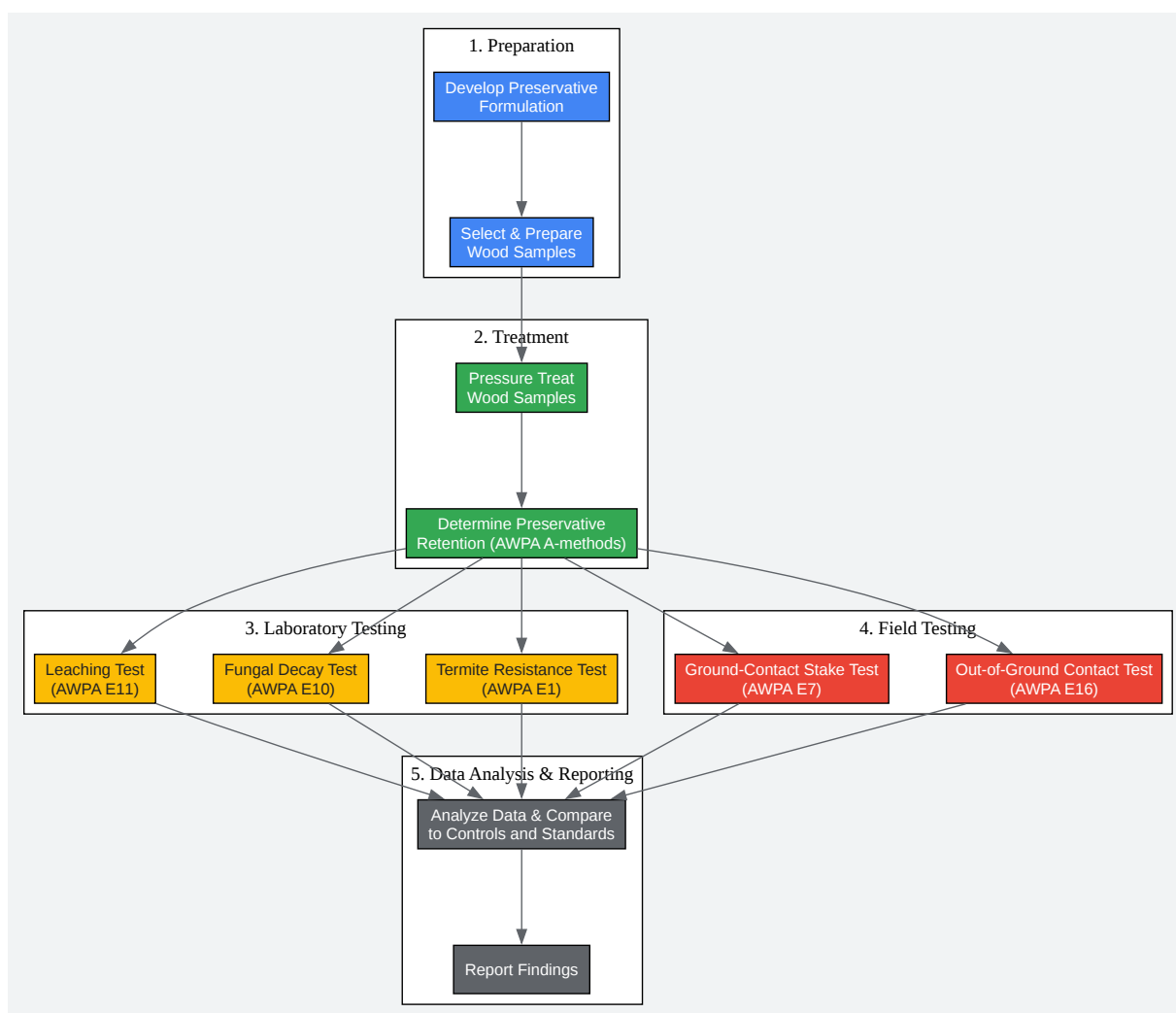


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Caption: Chemical fixation pathway of **Chromated** Copper Arsenate (CCA) in wood.

Experimental Workflow for Evaluating a New Wood Preservative

The evaluation of a new wood preservative is a multi-step process that involves laboratory and field testing to assess its efficacy, permanence, and other properties. The following workflow outlines a typical evaluation process based on AWP guidelines.



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Caption: Experimental workflow for the evaluation of a new wood preservative.

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